

Safety and handling guidelines for Apixaban acid-13C,d3

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Compound of Interest

Compound Name: Apixaban acid-13C,d3

Cat. No.: B12406778

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An In-depth Technical Guide to the Safe Handling and Use of **Apixaban acid-13C,d3**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Apixaban acid-13C,d3**, an isotopically labeled compound crucial for metabolism, pharmacokinetic studies, and as an internal standard in quantitative analysis. Adherence to these guidelines is essential to ensure personnel safety and maintain the integrity of experimental results.

Compound Identification and Properties

Apixaban acid-13C,d3 is a stable isotope-labeled version of the apixaban acid metabolite. The incorporation of carbon-13 and deuterium atoms makes it an ideal internal standard for mass spectrometry-based bioanalysis.[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of the compound. Data for the more common Apixaban-13C,d3 is also included for comparison where specific data for the acid form is unavailable.

Property	Apixaban acid-13C,d3	Apixaban-13C,d3	Data Source(s)
Synonyms	1-(4-Methoxyphenyl)-7-oxo-6-[4-(2-oxopiperidin-1-yl)phenyl]-4,5,6,7-tetrahydro-1H-pyrazolo[3,4-c]pyridine-3-carboxylic Acid-13C,D3	4,5,6,7-tetrahydro-1-[4-(methoxy-13C-d3)phenyl]-7-oxo-6-[4-(2-oxo-1-piperidinyl)phenyl]-1H-pyrazolo[3,4-c]pyridine-3-carboxamide	[3][4]
CAS Number	503614-92-4 (Unlabeled)	1261393-15-0	[3][5]
Molecular Formula	C ₂₄ ¹³ CH ₂₁ D ₃ N ₄ O ₅	C ₂₄ ¹³ CH ₂₂ D ₃ N ₅ O ₄	[3][5]
Molecular Weight	464.50 g/mol	463.5 g/mol	[3][5]
Appearance	Beige solid	Solid	[3][5]
Purity	Not specified	≥99% deuterated forms	[5]
Melting Point	No data available	235 - 237 °C	[6]
Solubility	DMSO, Methanol	DMF: 3 mg/ml; DMSO: 5 mg/ml; Methanol: Slightly Soluble	[3][5]
Stability	Stable under recommended storage conditions	≥ 4 years at -20°C	[3][5]

Hazard Identification and Safety Precautions

This compound may be harmful if inhaled, swallowed, or absorbed through the skin and may cause irritation to the eyes, skin, and respiratory tract.[3][4] The primary hazard identified is the potential for organ damage through prolonged or repeated exposure.[3]

GHS Hazard Statements

Code	Statement
H372	Causes damage to organs through prolonged or repeated exposure. [3]
H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled. [4]
H315	Causes skin irritation. [4]
H319	Causes serious eye irritation. [4]

Precautionary Measures

Code	Statement
P201/P202	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. [3]
P260	Do not breathe dust/fume/gas/mist/vapors/spray. [3]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [3]
P308+P313	IF exposed or concerned: Get medical advice/attention. [3]

Handling and Storage

Proper handling and storage are critical to ensure the compound's stability and to protect laboratory personnel.

- **Handling:** Handle in a well-ventilated area, preferably within a fume hood or a process enclosure to keep airborne levels low.[\[3\]](#) Avoid the formation of dust and aerosols.[\[3\]](#) All equipment containing the material should be properly grounded.[\[3\]](#) Personnel should wear appropriate Personal Protective Equipment (PPE) as detailed in Section 5.0.

- Storage: Store in a tightly sealed container. The recommended long-term storage temperature is -20°C.^[3] For short-term storage, +4°C is also cited.^[7]

Accidental Release and First Aid Measures

Accidental Release

In case of a spill, do not let the product enter drains.^[3] Sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.^[3]

First Aid

Exposure Route	First Aid Protocol	Data Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.	^[3]
Skin Contact	Immediately wash the affected area with plenty of water and non-abrasive soap. Remove contaminated clothing. If irritation persists, seek medical attention.	^[3]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.	^[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and show the Safety Data Sheet (SDS) or product label.	^[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Apixaban acid-13C,d3**.

- Respiratory Protection: In case of insufficient ventilation or potential for dust formation, wear a suitable particulate filter respirator (e.g., NIOSH-approved N95 or equivalent).[3][8]
- Hand Protection: Wear appropriate chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[3]
- Eye Protection: Use safety glasses with side-shields conforming to government standards such as NIOSH (US) or EN166 (EU).[3]
- Skin and Body Protection: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.[3]

Experimental Protocol: Preparation of Internal Standard Stock Solution

This protocol outlines a general procedure for preparing a stock solution of **Apixaban acid-13C,d3** for use as an internal standard in LC-MS analysis.

6.1 Materials

- **Apixaban acid-13C,d3** solid
- Class A volumetric flasks
- Calibrated analytical balance
- Calibrated pipettes
- HPLC or MS-grade solvent (e.g., DMSO, Methanol)
- Vortex mixer and/or sonicator

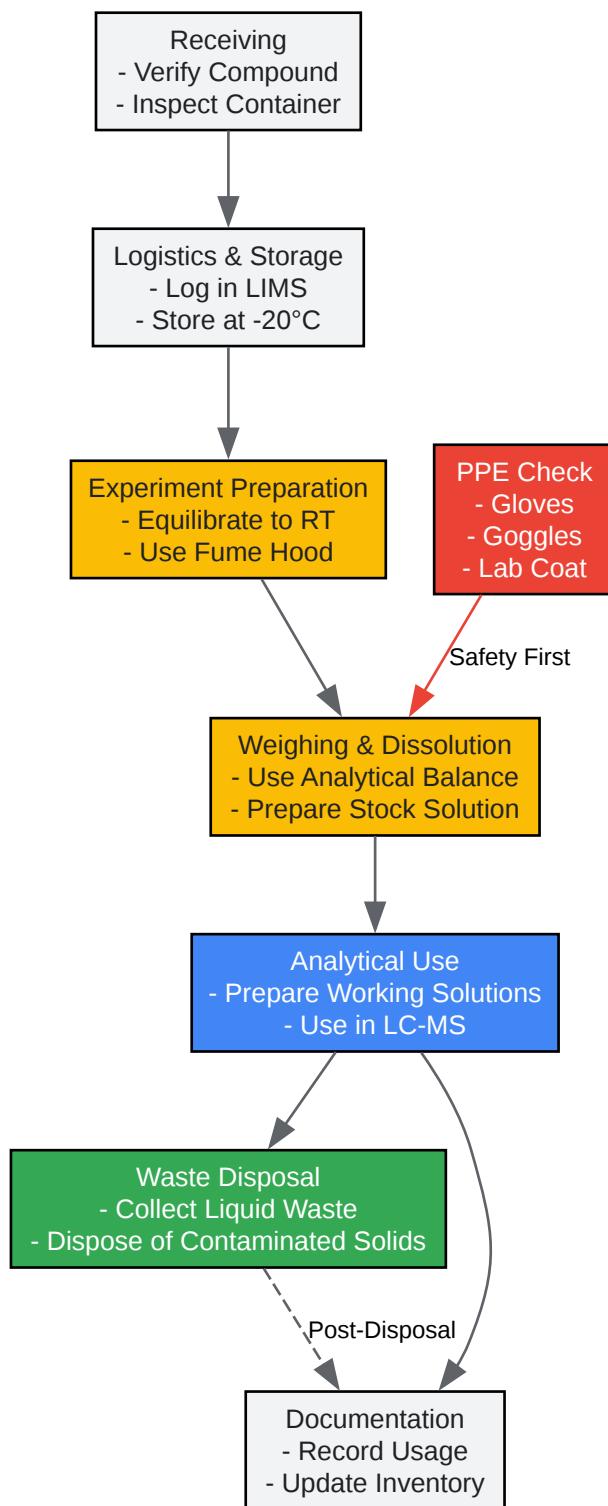
6.2 Procedure

- Equilibration: Allow the container of **Apixaban acid-13C,d3** to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of the solid compound using an analytical balance. Perform this step in a fume hood or ventilated enclosure.
- Dissolution: Quantitatively transfer the weighed solid to a Class A volumetric flask of appropriate size. Add a portion of the chosen solvent (e.g., DMSO) to dissolve the solid, using a vortex mixer or sonicator if necessary.
- Dilution: Once fully dissolved, dilute to the final volume with the same solvent. Mix thoroughly to ensure a homogenous solution. This is the primary stock solution.
- Working Solutions: Prepare intermediate and final working solutions by performing serial dilutions of the stock solution with the appropriate analytical buffer or solvent.
- Storage: Store the stock and working solutions in tightly sealed, clearly labeled containers at -20°C or as determined by stability studies.^[3]

Safe Handling Workflow

The following diagram illustrates the lifecycle of **Apixaban acid-13C,d3** within a laboratory setting, emphasizing key safety and handling checkpoints.

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Caption: Workflow for Safe Handling of **Apixaban acid-13C,d3**.

Disposal Considerations

Dispose of unused product and contaminated packaging in a manner consistent with federal, state, and local regulations.^[3] Do not allow the chemical to enter the sewer system. Waste should be handled by a licensed professional waste disposal service.

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